

# Enviroxime vs ribavirin combination effects

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Enviroxime

CAS No.: 72301-79-2

Cat. No.: S527219

Get Quote

## Documented Antiviral Combination Effects

The table below summarizes the key findings from the available studies on two different drug combinations.

Combination	Virus Tested	Experimental Model	Observed Effect	Key Data
<b>Enviroxime + Disoxaril [1]</b>	Coxsackievirus B1 (CVB1)	<i>In vitro</i> (FL cells) and <i>in vivo</i> (newborn mice)	<b>Synergistic</b>	<i>In vivo</i> , the combination allowed for a 2-4 times lower dose of Disoxaril to achieve the same protective effect as Disoxaril alone [1].
<b>Ribavirin + Gemcitabine [2]</b>	Coxsackievirus B3 (CVB3) & Enterovirus 71 (EV71)	<i>In vitro</i> (HeLa and Vero cells)	<b>Synergistic</b>	The combination showed strong synergistic antiviral activity against both CVB3 and EV71 replicons [2].

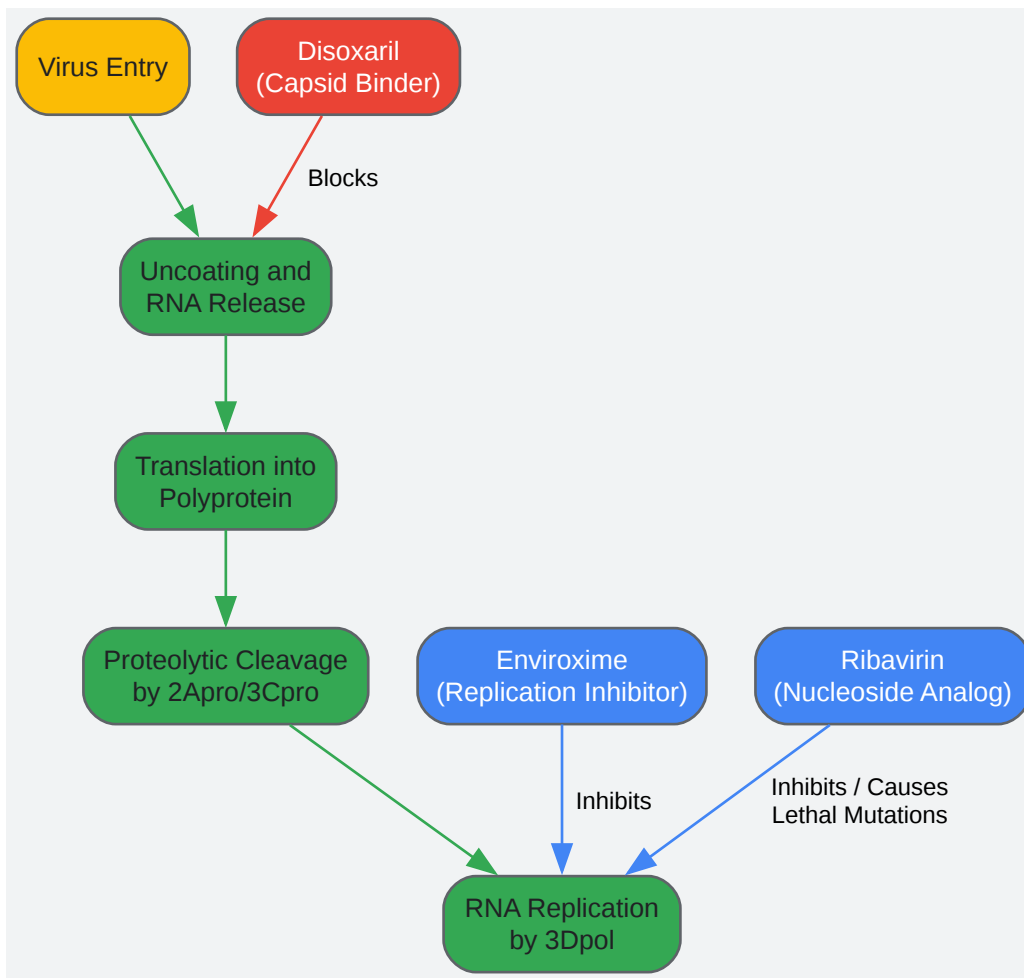
## Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the methodologies used in the cited studies.

- **For Enviroxime + Disoxaril (against CVB1) [1]:**
  - **In Vitro:** The antiviral effects of the individual compounds and their combination were tested in FL cells infected with CVB1. The interaction was analyzed to determine if it was synergistic.
  - **In Vivo:** The compounds were administered alone or in combination to newborn mice daily via the subcutaneous (s.c.) route from the day of virus inoculation until the 5th day post-inoculation. Mortality was the primary endpoint, and the combination's effect was assessed by the reduction in the effective dose of Disoxaril.
- **For Ribavirin + Gemcitabine (against CVB3 & EV71) [2]:**
  - **Replicon Assay:** A CVB3 subgenomic replicon system, where a firefly luciferase gene replaces the P1 structural genes, was used for the initial high-throughput screen (of 1,280 compounds) and subsequent analysis. This system allows for quantitative measurement of intracellular viral replication by measuring luciferase activity.
  - **Mechanism Investigation:** To understand the antiviral action, the study investigated processes like polyprotein processing by viral proteases (3Cpro and 2Apro), IRES-dependent translation, and the roles of viral proteins 2C and 3A.

## Mechanism of Action and Experimental Workflow

The following diagram illustrates the general mechanism of action for capsid-binding inhibitors like Disoxaril and the replication inhibitors like **Enviroxime** and Ribavirin, based on the information from the provided studies [1] [2] [3].



[Click to download full resolution via product page](#)

## Research Implications and Future Directions

While a direct comparison is not available, the successful use of combination therapy is a recognized strategy to combat viral infections, as seen in treatments for HIV and Hepatitis C [3]. The demonstrated synergy in the studied combinations suggests that targeting multiple steps in the viral life cycle is a promising approach.

- **Overcoming Limitations:** Combination therapies can help overcome issues like poor efficacy or undesirable side effects seen with single-agent treatments and can also raise the barrier to drug resistance [2] [3].
- **Strategy for Enteroviruses:** The multi-target approach is particularly relevant for non-polio enteroviruses (NPEVs), for which no approved direct-acting antivirals currently exist [3].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Antiviral effect of the combination of enviroxime and disoxaril on coxsackievirus B1 infection - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. Synergistic antiviral activity of gemcitabine and ribavirin against enteroviruses - ScienceDirect [[sciencedirect.com](https://www.sciencedirect.com)]
3. From the “One-Molecule, One-Target, One-Disease” ... [[mdpi.com](https://www.mdpi.com)]

To cite this document: Smolecule. [Enviroxime vs ribavirin combination effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527219#enviroxime-vs-ribavirin-combination-effects>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)